

An In-depth Technical Guide on 5-(Benzyloxy)-2-(chloromethyl)pyridine

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Compound of Interest

Compound Name: 5-(Benzyloxy)-2-(chloromethyl)pyridine

Cat. No.: B1341815

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical entities is paramount. This guide provides the core data for **5-(Benzyloxy)-2-(chloromethyl)pyridine**, a key intermediate in synthetic chemistry.

Physicochemical Data

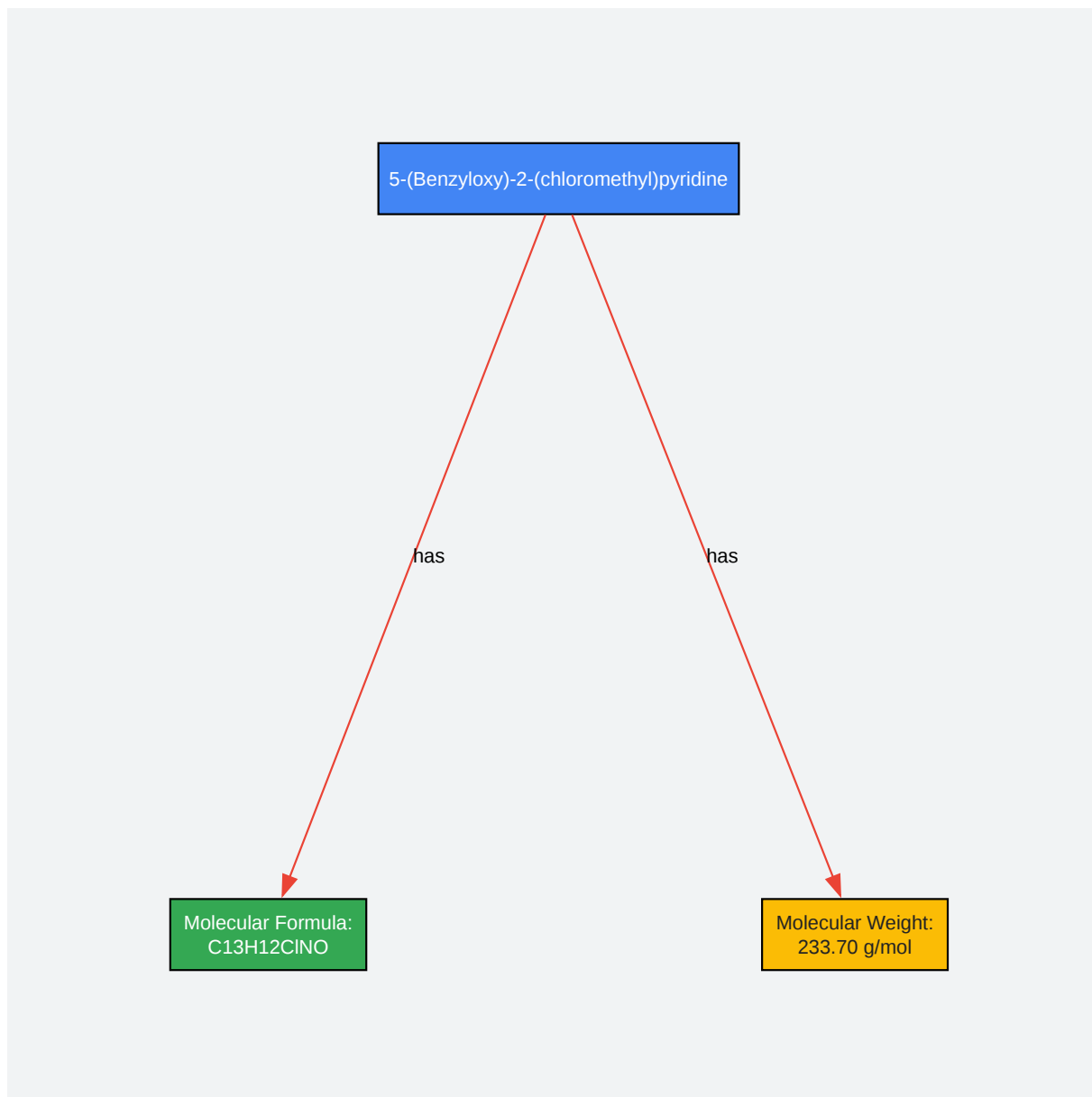
The essential molecular data for **5-(Benzyloxy)-2-(chloromethyl)pyridine** is summarized in the table below.

Property	Value
Molecular Formula	C13H12ClNO ^[1]
Molecular Weight	233.70 g/mol ^[1]

This compound's strategic functionalization, featuring a benzyloxy group and a reactive chloromethyl group on a pyridine scaffold, makes it a versatile building block in the synthesis of more complex molecules with potential therapeutic applications.^[1] The pyridine nucleus is a well-established "privileged scaffold" in medicinal chemistry, known for its presence in a wide array of therapeutic agents.^[1] The chloromethyl group at the 2-position offers a site for nucleophilic substitution, while the benzyloxy group at the 5-position can be deprotected to reveal a hydroxyl group for further molecular elaboration.^[1]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's name and its fundamental molecular properties.



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Caption: Structure-Property relationship for **5-(Benzyloxy)-2-(chloromethyl)pyridine**.

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References

- 1. 5-(Benzyloxy)-2-(chloromethyl)pyridine | 127590-90-3 | Benchchem [benchchem.com]
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